

is 5,7-Dihydroxy-4-methylcoumarin a phenol or lactone

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 5,7-Dihydroxy-4-methylcoumarin

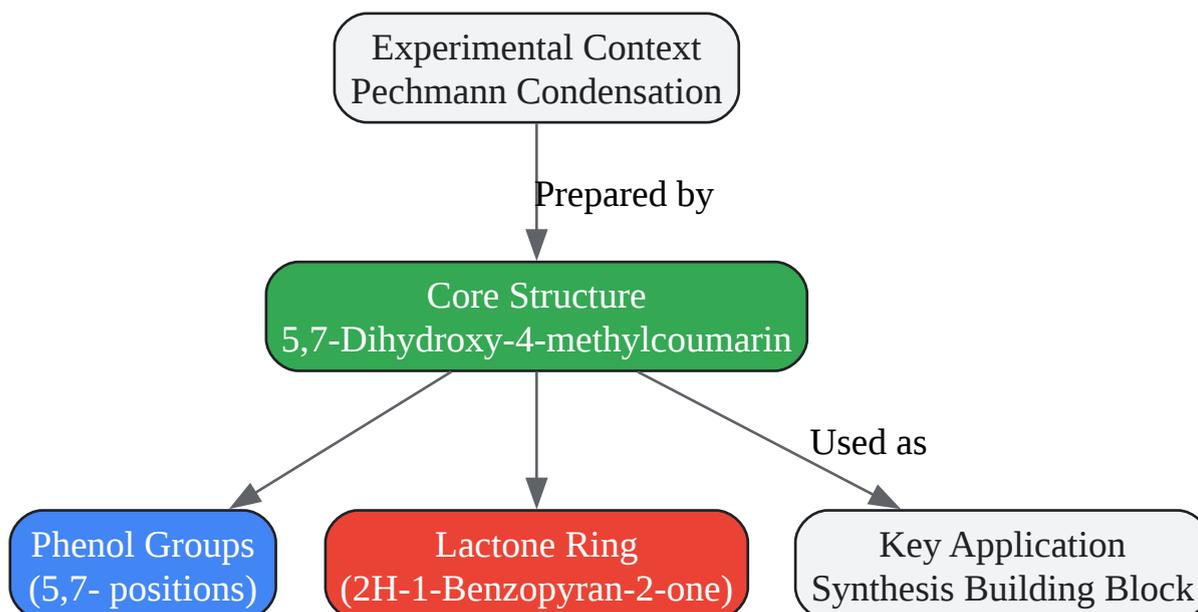
CAS No.: 2107-76-8

Cat. No.: S621822

Get Quote

Chemical Structure and Classification

The dual nature of **5,7-Dihydroxy-4-methylcoumarin** is fundamental to its reactivity and hazards. The following diagram illustrates its core structure and the experimental context in which it is often used:



Click to download full resolution via product page

Diagram illustrating the core structure of **5,7-Dihydroxy-4-methylcoumarin** and its experimental context.

- **Lactone Group:** The core structure is a coumarin, which is a **lactone**—a cyclic ester—formed from o-hydroxycinnamic acid [1]. This lactone ring is characteristic of all coumarin compounds.
- **Phenol Groups:** The molecule has **two hydroxyl groups (-OH)** attached directly to an aromatic benzene ring at the 5 and 7 positions, which classifies it as a **phenol** [1] [2].

Key Characteristics and Quantitative Data

The table below summarizes the fundamental physicochemical properties of **5,7-Dihydroxy-4-methylcoumarin**:

Property	Value / Description	Reference
CAS Number	2107-76-8	[1] [2] [3]
Molecular Formula	C ₁₀ H ₈ O ₄	[1] [2] [4]
Molecular Weight	192.17-192.18 g/mol	[1] [2] [4]
Melting Point	280 - 299 °C (literature range)	[2] [3] [4]
Appearance	Yellow to white powder, fluoresces blue	[1] [2] [4]
UV Absorption (λ _{max})	322 nm (in Methanol)	[2] [4]
Water Solubility	Slightly soluble	[1] [4]

Chemical Reactivity and Hazard Profile

The combination of functional groups leads to a specific reactivity and hazard profile important for safe handling.

- **Reactivity as a Phenol:** Phenols behave as **weak organic acids** [1] [2].
 - **Incompatible** with strong reducing agents like hydrides, nitrides, alkali metals, and sulfides. These reactions can generate **flammable hydrogen gas (H₂)** and enough heat to cause ignition [1] [2].

- Vigorous reactions can occur with strong oxidizing acids, potentially igniting the reaction products [1] [2].
- **Reactivity as a Lactone:** As a lactone, it reacts similarly to esters [1] [2].
 - **Heat is generated** when mixed with caustic solutions or acids [1] [2].
 - Flammable hydrogen gas is also generated when mixed with alkali metals and hydrides [1] [2].

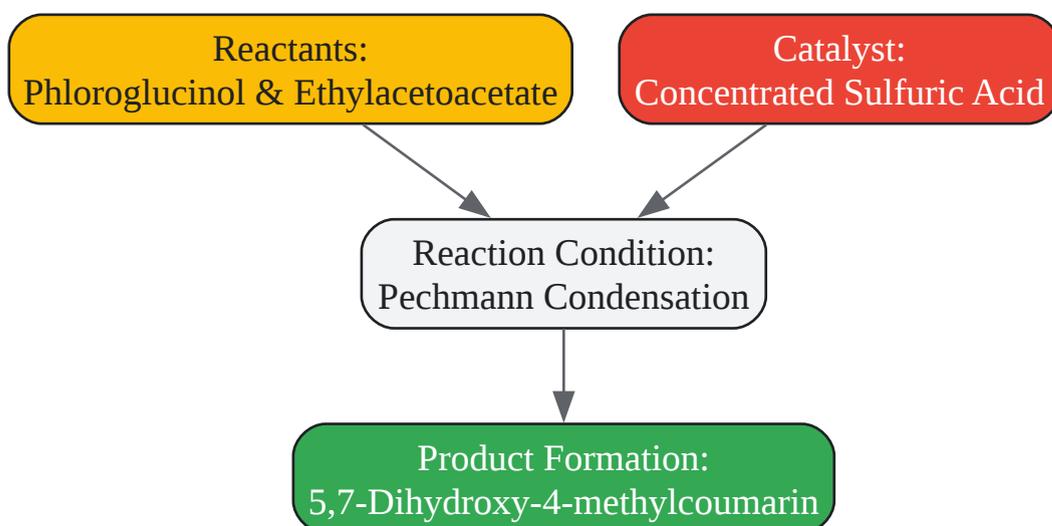
Safety and Handling Recommendations

For researchers working with this compound, the following safety information is crucial:

- **Hazard Statements:** Causes skin irritation (H315), causes serious eye irritation (H319) [4].
- **Personal Protective Equipment (PPE):** Wear **protective gloves, eye protection, and a dust mask (N95 type recommended)** [3].
- **Spill Response:** Dampen spills with **ethanol**, transfer to a container, and clean surfaces with ethanol followed by soap and water [1]. **Do not use water** to clean up the dry powder, as it is only slightly soluble and may not be effective [1].
- **Storage:** It is recommended to **store in a refrigerator** or in a "cool and dark place" at room temperature [1] [4].

Experimental Protocol

[3] notes that **5,7-Dihydroxy-4-methylcoumarin** can be synthesized via the **Pechmann Condensation**, a classic method for coumarin formation. The general workflow for this reaction is as follows:



Click to download full resolution via product page

Workflow for the synthesis of **5,7-Dihydroxy-4-methylcoumarin** via Pechmann Condensation.

- **Reaction Setup:** The starting materials, **phloroglucinol** (a trihydroxybenzene) and **ethylacetoacetate**, are combined in the presence of **concentrated sulfuric acid** as a catalyst and reaction medium [3].
- **Mechanism:** The strong acid protonates the carbonyl oxygen of ethylacetoacetate, making it more electrophilic. This facilitates electrophilic substitution on the highly activated aromatic ring of phloroglucinol, followed by cyclization and dehydration to form the coumarin lactone ring.
- **Application in Synthesis:** The product serves as a key intermediate for further chemical transformations, such as synthesizing **pyrano[2,3-h]coumarin derivatives** and **5,7-dihydroxy-8-formyl-4-methylcoumarin** [3]. The phenolic -OH groups are particularly useful sites for further chemical modification.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. , 5 - 7 - DIHYDROXY -METHYL COUMARIN | CAMEO Chemicals | NOAA 4
[cameochemicals.noaa.gov]

2. , 5 - 7 - Dihydroxy - 4 | China | Manufacturer methylcoumarin [chemicalbook.com]

3. 5,7-Dihydroxy-4-methylcoumarin 98 2107-76-8 [sigmaaldrich.com]

4. 5,7-Dihydroxy-4-methylcoumarin 2107-76-8 [tcichemicals.com]

To cite this document: Smolecule. [is 5,7-Dihydroxy-4-methylcoumarin a phenol or lactone].

Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b621822#is-5-7-dihydroxy-4-methylcoumarin-a-phenol-or-lactone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com